ST-476 off-target effects and mitigation

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Compound of Interest	
Compound Name:	*ST-476*
CAS No.:	*15327-43-2*
Cat. No.:	*B1175965*

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Technical Support Center: ST-476

Issue: Information regarding the off-target effects and mitigation strategies for a compound designated "**ST-476**" is not publicly available. Searches for "**ST-476**" in scientific and clinical trial databases did not yield specific information about a molecule with this identifier.

To provide accurate and relevant technical support, please verify the compound identifier. It is possible that "**ST-476**" may be an internal designation, a typographical error, or a very recently developed compound not yet in the public domain.

For immediate assistance with general strategies for identifying and mitigating off-target effects of small molecule inhibitors, please refer to the frequently asked questions and troubleshooting guides below. These principles are broadly applicable to a wide range of research compounds.

Frequently Asked Questions (FAQs) - General Off-Target Effects

Q1: What are off-target effects of a small molecule inhibitor?

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Off-target effects occur when a small molecule inhibitor interacts with and modulates the activity of proteins other than its intended biological target. These unintended interactions can lead to ambiguous experimental results, cellular toxicity, or other unforeseen biological consequences, making their identification and mitigation crucial for accurate research.[1][2]

Q2: What are the initial signs of potential off-target effects in cell-based assays?

Common indicators that may suggest off-target effects include:

- Discrepancies between genetic and pharmacological data: The phenotype observed with the small molecule inhibitor is inconsistent with the phenotype from genetic knockout or knockdown of the intended target.
- Unusual dose-response curves: The dose-response curve may be biphasic or have a very shallow slope, suggesting multiple targets with different affinities.
- Cellular toxicity at concentrations close to the effective dose: If the therapeutic window is narrow, it may indicate that the inhibitor is affecting essential cellular processes through off-target interactions.
- Phenotypes that are inconsistent with the known biology of the intended target: The observed cellular effect may not be readily explainable by the known function of the primary target.

Q3: What are general strategies to minimize off-target effects?

Several strategies can be employed to reduce the impact of off-target effects:

- Dose-Response Experiments: Use the lowest effective concentration of the inhibitor that produces the desired on-target effect to minimize engagement with lower-affinity off-targets.[1]
- Use of Structurally Unrelated Inhibitors: Confirming a phenotype with multiple, structurally distinct inhibitors that target the same protein can increase confidence that the observed effect is on-target.

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- Genetic Validation: Employing techniques like CRISPR-Cas9 or RNAi to knock out or knock down the intended target can help verify that the inhibitor's effect is mediated through that specific protein.[2]

- Target Engagement Assays: Directly measure the binding of the inhibitor to its intended target within the cellular context to confirm it is reaching and interacting with the desired protein.[1]

Troubleshooting Guide: Investigating Suspected Off-Target Effects

This guide provides a general workflow for researchers who suspect that their experimental results may be influenced by off-target effects of a small molecule inhibitor.

Step 1: Confirm On-Target Engagement

Before investigating off-target effects, it is essential to confirm that the inhibitor is engaging with its intended target in your experimental system.

- Methodology: A Cellular Thermal Shift Assay (CETSA) is a common method to verify target engagement in intact cells or cell lysates.[1] This technique relies on the principle that a ligand binding to a protein stabilizes it against thermal denaturation.
    - Protocol:
        - Treatment: Treat cells with the inhibitor at various concentrations and include a vehicle control.
        - Heating: Subject the cell lysates or intact cells to a range of temperatures.
        - Separation: Lyse the cells (if not already done) and centrifuge to separate the soluble (non-denatured) protein fraction from the aggregated (denatured) proteins.[1]
        - Detection: Analyze the amount of soluble target protein remaining at each temperature using techniques like Western blotting or mass spectrometry. An increase in the melting temperature of the target protein in the presence of the inhibitor indicates direct binding.

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Step 2: Assess Off-Target Liabilities

If on-target engagement is confirmed but anomalous results persist, the next step is to investigate potential off-target interactions.

- Methodology: Proteome-wide profiling techniques can provide an unbiased view of the inhibitor's interactions across the entire proteome.
    - Example Protocol (Broad Kinase Profiling):
        - Assay: Utilize a commercially available kinase panel that screens the inhibitor against hundreds of different kinases.
        - Data Analysis: The results will typically be presented as the percent inhibition of each kinase at a given concentration of the inhibitor.
        - Interpretation: Potent inhibition of kinases other than the intended target will identify potential off-target interactions that require further investigation.

Step 3: Validate and Mitigate Confirmed Off-Targets

Once potential off-targets are identified, their biological relevance to the observed phenotype needs to be validated.

- Methodology:
    - Genetic Validation: Use siRNA or CRISPR to knock down or knock out the identified off-target and assess if this recapitulates or alters the phenotype observed with the inhibitor.
    - Use of More Selective Inhibitors: If available, test a more selective inhibitor for the primary target that has lower affinity for the identified off-target.
    - Structure-Activity Relationship (SAR) Studies: Synthesize and test analogs of the inhibitor to identify compounds with improved selectivity.

Data Presentation

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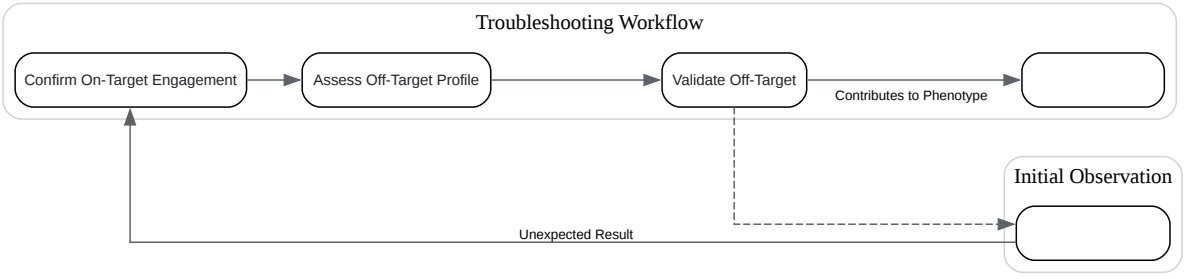
While specific quantitative data for "**ST-476**" is unavailable, the following table illustrates how to structure such data when it is obtained through profiling experiments.

Table 1: Example Kinase Selectivity Profile

Kinase Target	IC50 (nM)	Percent Inhibition @ 1 µM
On-Target Kinase A	10	98%
Off-Target Kinase B	500	65%
Off-Target Kinase C	1200	30%
Off-Target Kinase D	>10,000	<5%

Visualizations

Below are generalized diagrams representing common workflows in drug discovery and troubleshooting off-target effects, created using the DOT language.



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Caption: A simplified workflow for investigating suspected off-target effects of a small molecule inhibitor.

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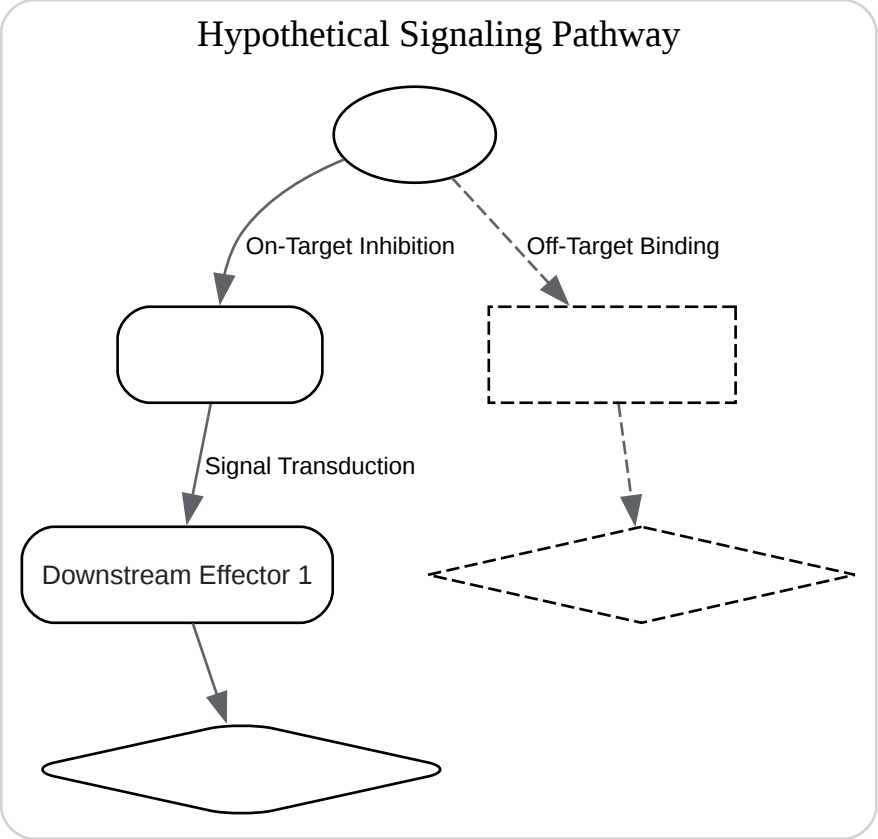

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